

1,2-Bis(2-chloroethoxy)ethane safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,2-Bis(2-chloroethoxy)ethane

Cat. No.: B7723579

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An In-depth Technical Guide to the Safe Handling of **1,2-Bis(2-chloroethoxy)ethane**

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,2-Bis(2-chloroethoxy)ethane (CAS No. 112-26-5), also known as Triethylene glycol dichloride, is a versatile chemical intermediate utilized in various industrial and research applications, including the synthesis of pharmaceuticals and pesticides.^{[1][2]} Its utility, however, is matched by significant health and safety considerations. This guide provides a comprehensive overview of the safety and handling precautions necessary for the responsible use of **1,2-Bis(2-chloroethoxy)ethane** in a laboratory and drug development setting. The subsequent sections will detail the toxicological profile, prescribe engineering controls and personal protective equipment, and outline rigorous protocols for routine handling, emergency response, and waste disposal.

Compound Identification and Physicochemical Properties

A foundational understanding of a chemical's properties is paramount to anticipating its behavior and implementing appropriate safety measures. **1,2-Bis(2-chloroethoxy)ethane** is a colorless to pale yellow liquid.^{[1][3]} Its key physical and chemical characteristics are summarized in the table below.

Property	Value	Source
CAS Number	112-26-5	[1][4]
Molecular Formula	C6H12Cl2O2	[1][4]
Molecular Weight	187.06 g/mol	[1][4]
Appearance	Colorless to pale yellow liquid	[1][3]
Boiling Point	235 °C (lit.)	[1][2][5]
Melting Point	-31 °C to -32 °C	[1][6]
Density	1.197 g/mL at 25 °C (lit.)	[1][2][5]
Flash Point	121 °C (250 °F) - Open or Closed Cup	[1][4]
Solubility	Insoluble in water. Soluble in carbon tetrachloride.	[2][4][6]
Vapor Pressure	0.06 mmHg at 25 °C	[4]

Hazard Identification and Toxicological Profile

1,2-Bis(2-chloroethoxy)ethane is classified as a hazardous substance requiring stringent handling protocols.[7] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding its primary dangers.

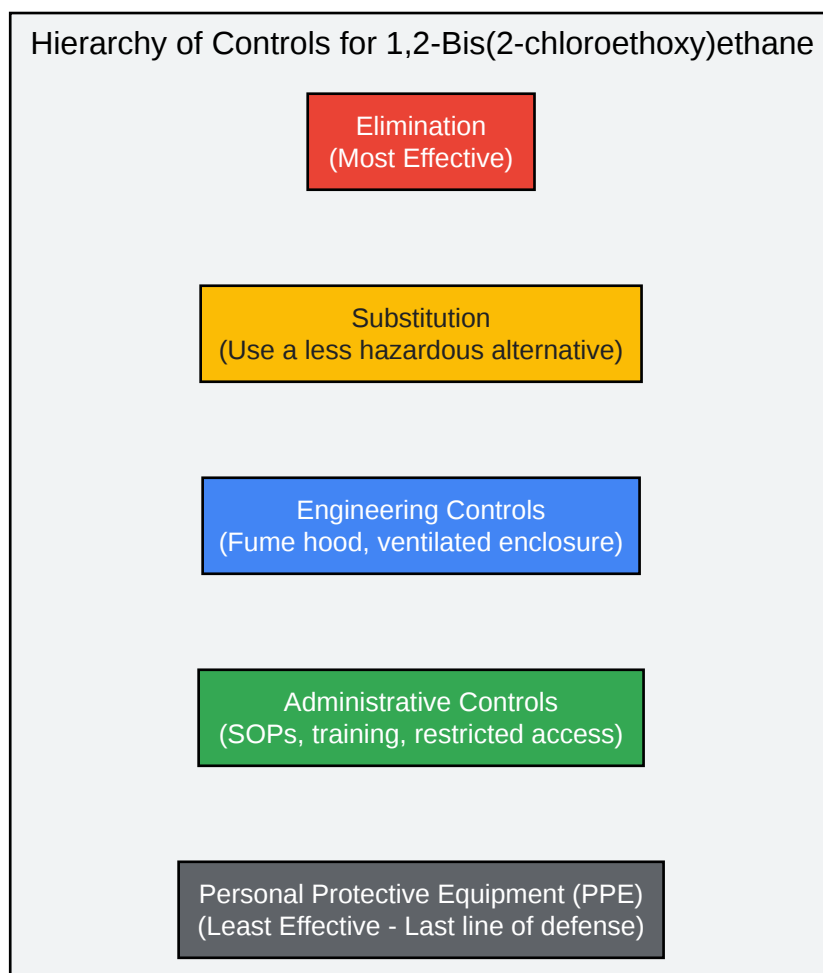
GHS Hazard Classification Summary[4][8][9]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A / 1	H319/H318: Causes serious eye irritation / Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Toxicological Insights: The primary routes of exposure are ingestion, skin contact, and inhalation.^[7] Ingestion is of particular concern due to its classification as "Toxic if swallowed".^[8] Dermal contact can be harmful and cause significant skin irritation.^{[8][9]} The compound is also a serious eye irritant, with the potential to cause severe damage.^[9] Inhalation of vapors or mists may lead to respiratory tract irritation.^{[7][9]} Long-term exposure risks should also be considered, as some sources suggest it is a potential carcinogen.^[10]

Engineering Controls and Personal Protective Equipment (PPE): A Hierarchy of Controls

To mitigate the risks associated with **1,2-Bis(2-chloroethoxy)ethane**, a systematic approach based on the hierarchy of controls is essential. This prioritizes eliminating or reducing hazards at their source.



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Caption: Hierarchy of controls for mitigating chemical hazards.

3.1. Engineering Controls The primary engineering control for handling this compound is a properly functioning chemical fume hood.[11] This isolates the material, protecting the user from inhaling potentially harmful vapors. All manipulations, including weighing, transferring, and reaction setups, must be conducted within the fume hood. Ensure adequate ventilation in the laboratory and that safety showers and eyewash stations are readily accessible.[7][12]

3.2. Personal Protective Equipment (PPE) PPE is the last line of defense and must be worn at all times when handling **1,2-Bis(2-chloroethoxy)ethane**. [9]

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[8][13] A face shield should be used in situations with

a higher risk of splashing.

- Skin Protection:
 - Gloves: Handle with chemical-impermeable gloves (e.g., nitrile, neoprene) that have been inspected for integrity before use.[\[8\]](#)[\[11\]](#) The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[\[8\]](#)[\[14\]](#) Dispose of contaminated gloves properly after use.[\[11\]](#)
 - Protective Clothing: Wear a lab coat, closed-toe shoes, and long pants. For larger quantities or tasks with a high splash potential, consider impervious clothing.[\[8\]](#)[\[13\]](#)
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for organic vapors.[\[7\]](#)[\[12\]](#)

Safe Handling and Experimental Protocols

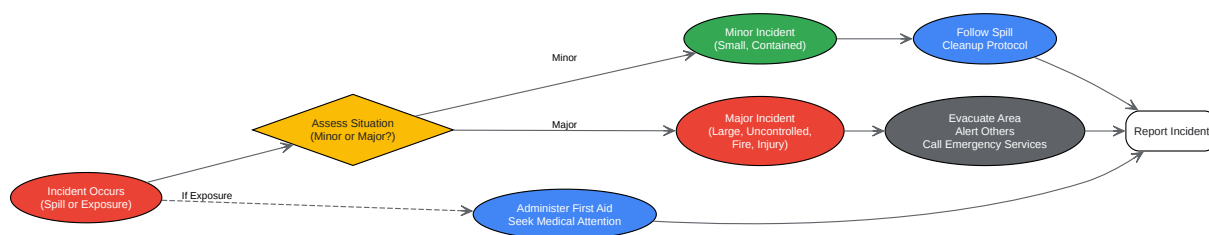
Adherence to strict protocols is non-negotiable for ensuring safety.

4.1. General Handling Protocol

- Preparation: Before starting, review the Safety Data Sheet (SDS) and ensure all necessary engineering controls and PPE are in place.[\[14\]](#) Clearly label all containers.
- Work Area: Conduct all work within a chemical fume hood.[\[11\]](#) Keep the sash at the lowest practical height.
- Dispensing: Avoid the formation of mists or aerosols.[\[8\]](#) Use non-sparking tools for transfers.[\[8\]](#)
- Hygiene: Do not eat, drink, or smoke in the work area.[\[8\]](#)[\[9\]](#) Wash hands thoroughly after handling, even if gloves were worn.[\[7\]](#)[\[9\]](#) Remove contaminated clothing immediately and wash it before reuse.[\[8\]](#)
- Storage: Keep containers tightly closed when not in use.[\[6\]](#)[\[12\]](#)

Emergency Procedures

Prompt and correct action during an emergency can significantly reduce the severity of an incident.



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Caption: Decision workflow for emergency response to a chemical incident.

5.1. First Aid Measures Immediate medical attention is critical in all cases of exposure.[9]

- If Inhaled: Move the victim to fresh air.[8] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration (do not use mouth-to-mouth resuscitation) and seek immediate medical help.[8][9]
- In Case of Skin Contact: Immediately remove all contaminated clothing.[8] Wash the affected area with plenty of soap and water for at least 15 minutes.[12][13] Seek medical attention.[8]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[12][13] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention.[13]
- If Swallowed: Rinse mouth with water.[8] Do NOT induce vomiting.[8] Never give anything by mouth to an unconscious person.[13] Get emergency medical help immediately.[8]

5.2. Accidental Release Measures (Spill Cleanup) A minor chemical spill is one that laboratory personnel are capable of handling safely without the assistance of emergency responders. A major spill requires immediate evacuation and professional emergency response.[15]

Protocol for a Minor Spill (<1 Liter and Contained in a Fume Hood):

- Alert Personnel: Notify others in the immediate area of the spill.[16]
- Evacuate (If Necessary): If vapors are significant, evacuate the immediate area.
- Don PPE: Wear appropriate PPE, including respiratory protection if necessary, chemical-resistant gloves, splash goggles, and a lab coat.[8][14]
- Containment: Prevent further leakage or spillage if it is safe to do so.[9] Do not let the chemical enter drains.[8][14]
- Absorption: Cover the spill with an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[9][15] Do not use combustible materials like paper towels to absorb the bulk of the spill.[15]
- Collection: Carefully scoop up the absorbent material using spark-proof tools and place it into a suitable, closed, and labeled container for hazardous waste disposal.[8][9]
- Decontamination: Clean the spill area thoroughly with soap and water.[16]
- Disposal: Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste in accordance with local, state, and federal regulations.[12]

Storage and Disposal

Proper storage and disposal are crucial final steps in the chemical lifecycle to ensure continued safety and environmental protection.

6.1. Storage Conditions

- Store in a cool, dry, and well-ventilated area away from incompatible substances.[1][12]
- Keep the container tightly closed to prevent leakage and contamination.[1][6]

- Store in a locked cabinet or a restricted-access area.[8][9]
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, and bases.[7][12]

6.2. Waste Disposal

- All waste containing **1,2-Bis(2-chloroethoxy)ethane** must be treated as hazardous waste. [9]
- Collect surplus and non-recyclable solutions in a designated, labeled, and sealed hazardous waste container.[14]
- Do not dispose of this chemical down the drain.[8]
- Contact a licensed professional waste disposal service to dispose of this material, adhering to all applicable environmental regulations.[12][14]

Conclusion

1,2-Bis(2-chloroethoxy)ethane is a valuable chemical reagent whose utility in research and development is accompanied by significant hazards. A comprehensive understanding of its properties, coupled with the disciplined implementation of engineering controls, personal protective equipment, and rigorous handling protocols, is essential for its safe use. By integrating the principles and procedures outlined in this guide, researchers and scientists can mitigate risks, ensuring a safe laboratory environment for themselves and their colleagues.

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- To cite this document: BenchChem. [1,2-Bis(2-chloroethoxy)ethane safety and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7723579#1-2-bis-2-chloroethoxy-ethane-safety-and-handling-precautions]

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